

An In-depth Technical Guide to the Physical Properties of C35 Branched Alkanes

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5,15-Dimethyltrtriacontane

Cat. No.: B15425309

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This guide provides a detailed overview of the core physical properties of C35 branched alkanes, targeting researchers, scientists, and professionals in drug development. Given the vast number of possible isomers for C35 hydrocarbons, this document focuses on general principles, representative data, and the experimental methodologies used to determine these properties.

Core Physical Properties

The physical characteristics of C35 branched alkanes are fundamentally dictated by their molecular structure, specifically the extent and location of branching. In comparison to their linear counterpart, n-pentatriacontane, branched isomers generally exhibit lower melting and boiling points. This phenomenon arises from the disruption of efficient packing of the molecules, which diminishes the strength of intermolecular van der Waals forces. Branching also significantly influences properties such as viscosity and density. Due to a scarcity of publicly available experimental data for specific C35 branched isomers, the following table includes estimated values based on established trends for long-chain alkanes and data from related compounds.

Table 1: Physical Properties of a Representative C35 Branched Alkane (Estimated)

Property	Estimated Value/Range
Molecular Formula	C ₃₅ H ₇₂
Molecular Weight (g/mol)	492.97
Boiling Point (°C)	480 - 520
Melting Point (°C)	Highly variable, generally < 30
Density (g/cm ³ at 20°C)	0.82 - 0.85
Kinematic Viscosity (cSt at 40°C)	15 - 25
Refractive Index (at 20°C)	1.46 - 1.48

Experimental Protocols

The precise measurement of the physical properties of high-molecular-weight branched alkanes necessitates specialized experimental techniques.

High-Temperature Gas Chromatography-Mass Spectrometry (HT-GC-MS) is the definitive method for separating and identifying the complex isomers of C35 branched alkanes.

- **Sample Preparation:** The alkane sample is accurately weighed and dissolved in a high-purity, volatile solvent such as hexane or dichloromethane to a concentration of approximately 1 mg/mL. An internal standard (e.g., a deuterated alkane like n-C₂₄D₅₀) may be added for quantitative analysis.
- **Gas Chromatography:**
 - **Injection:** A small volume (typically 1 µL) of the prepared sample is injected into a heated inlet, often in a pulsed splitless mode to ensure the complete transfer of high-boiling point analytes onto the column.
 - **Column:** A high-temperature, non-polar capillary column (e.g., a dimethylpolysiloxane-based column) is essential for resolving high-molecular-weight hydrocarbons.
 - **Oven Program:** A carefully controlled temperature program is critical. The oven temperature is initiated at a relatively low temperature (e.g., 60°C), held for a brief period,

and then ramped up to a high final temperature (e.g., 350-400°C) to elute the C35 compounds.

- Carrier Gas: Helium is used as the carrier gas at a constant flow rate to maintain optimal separation efficiency.
- Mass Spectrometry:
 - Ionization: Standard electron ionization (EI) at 70 eV is used to fragment the molecules.
 - Analysis: The mass spectrometer scans a wide mass range to detect the characteristic fragmentation patterns of branched alkanes. These patterns, along with the retention times from the GC, are compared against spectral libraries and known standards for isomer identification.

For high-boiling point liquids like C35 branched alkanes, the Thiele tube method offers a reliable and microscale approach.

- Apparatus: A Thiele tube filled with a high-temperature heating oil (e.g., silicone oil), a thermometer, a small sample tube (e.g., a melting point tube), and a capillary tube sealed at one end.
- Procedure:
 - A small amount of the C35 alkane sample is placed in the sample tube.
 - The capillary tube is placed inside the sample tube with the open end down.
 - The sample tube is attached to the thermometer, ensuring the sample is aligned with the thermometer bulb.
 - The assembly is placed in the Thiele tube.
 - The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample uniformly.
 - As the temperature approaches the boiling point, a stream of bubbles will emerge from the capillary tube.

- Heating is discontinued, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

The viscosity of C35 branched alkanes can be accurately determined using a calibrated glass capillary viscometer, such as a Cannon-Fenske or Ubbelohde type, within a temperature-controlled bath.

- Apparatus: A calibrated capillary viscometer, a constant temperature water or oil bath, a stopwatch, and the liquid sample.
- Procedure:
 - The viscometer is charged with a precise volume of the C35 alkane sample.
 - The viscometer is placed vertically in the constant temperature bath and allowed to thermally equilibrate (typically for at least 30 minutes).
 - The liquid is drawn up through the capillary tube by suction to a point above the upper timing mark.
 - The suction is released, and the time taken for the liquid meniscus to fall from the upper to the lower timing mark is measured with a stopwatch.
 - The kinematic viscosity (ν) in centistokes (cSt) is calculated using the formula: $\nu = C * t$, where C is the calibration constant of the viscometer and t is the measured flow time in seconds.
 - The dynamic viscosity (η) in centipoise (cP) can be calculated if the density (ρ) is known: $\eta = \nu * \rho$.

A digital density meter based on the oscillating U-tube principle is a precise and rapid method for determining the density of liquid alkanes.

- Apparatus: A digital density meter with a thermostatically controlled cell.
- Procedure:

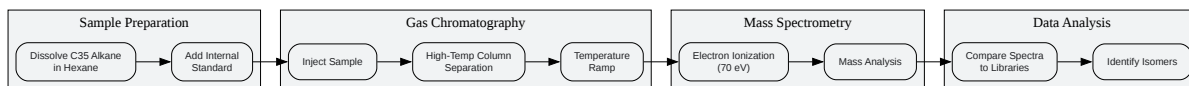
- The instrument is calibrated using dry air and deionized water at the desired temperature.
- The C35 alkane sample is injected into the measurement cell, ensuring no air bubbles are present.
- The instrument measures the oscillation period of the U-tube filled with the sample, which is directly related to the sample's density.
- The density reading is displayed digitally, typically to four or five decimal places.

A refractometer, such as an Abbe refractometer, is used to measure the refractive index, a characteristic property related to the composition and purity of the substance.

- Apparatus: An Abbe refractometer with a temperature-controlled prism.
- Procedure:
 - The prism of the refractometer is cleaned and calibrated with a standard of known refractive index.
 - A few drops of the C35 alkane sample are placed on the prism surface.
 - The prism is closed, and the sample is allowed to reach the set temperature.
 - The user looks through the eyepiece and adjusts the controls to bring the dividing line between the light and dark fields into sharp focus on the crosshairs.
 - The refractive index is read directly from the instrument's scale.

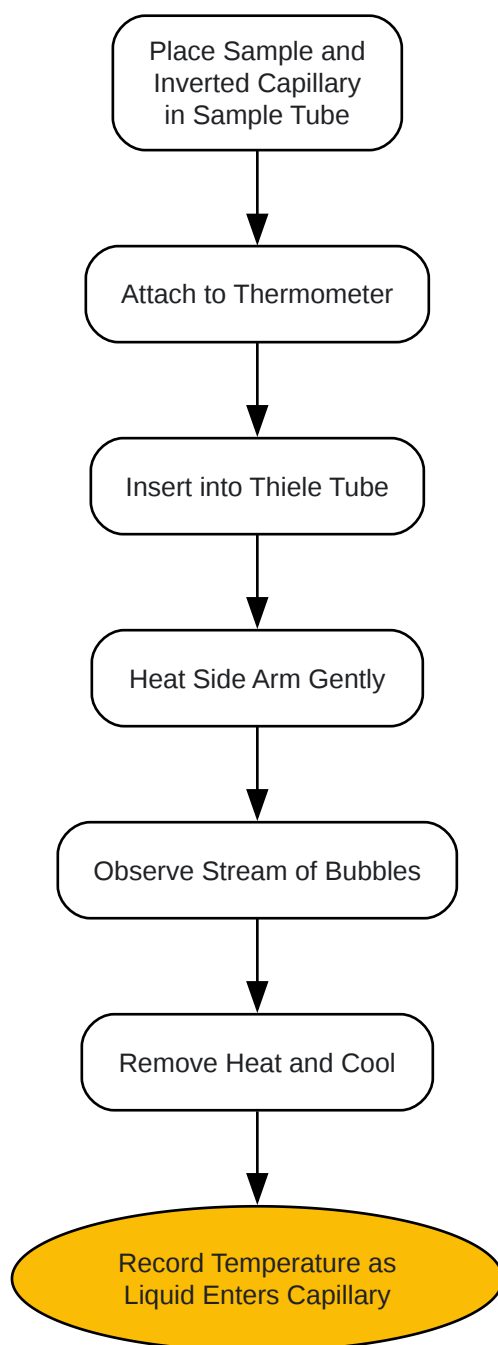
Visualizations

The following diagrams illustrate the workflows for the key experimental protocols described above.



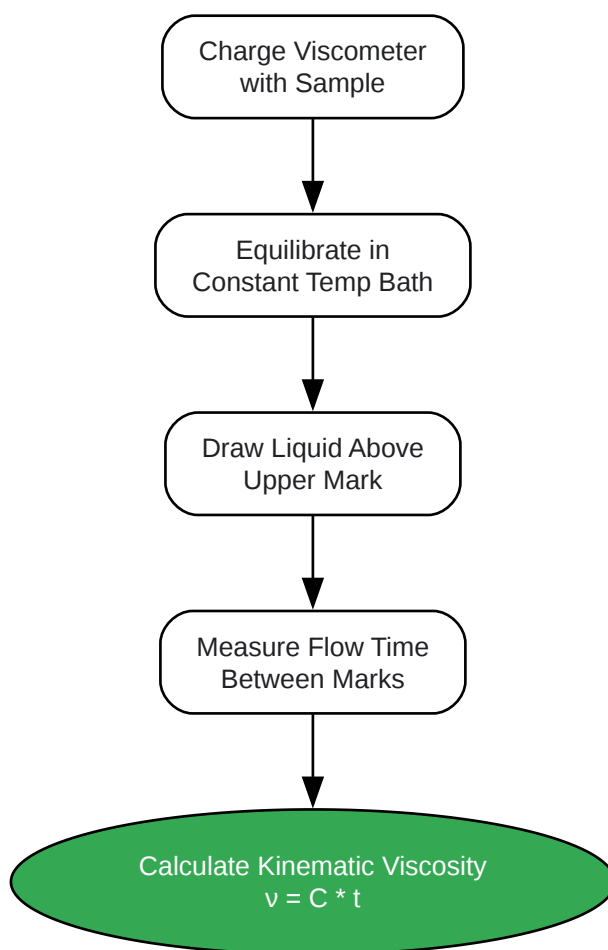
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Caption: Workflow for C35 branched alkane analysis using GC-MS.



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Caption: Thiele tube method for boiling point determination.



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Caption: Viscosity measurement using a capillary viscometer.

- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of C35 Branched Alkanes]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15425309#physical-properties-of-c35-branched-alkanes\]](https://www.benchchem.com/product/b15425309#physical-properties-of-c35-branched-alkanes)

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